

GNE-4997: A Technical Guide for Researchers

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Compound of Interest

Compound Name: GNE-4997

Cat. No.: B15541178

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Supplier	Catalog Number	Contact Information
MedchemExpress	HY-16984	--INVALID-LINK-- [1]
AdooQ Bioscience	A17188	--INVALID-LINK-- [2]
Probechem	PC-38685	--INVALID-LINK-- [3]
MyBioSource	MBS3842163	--INVALID-LINK-- [4]

Core Technical Details

GNE-4997 is a potent and highly selective inhibitor of the Interleukin-2-inducible T-cell kinase (ITK), a critical component of the T-cell receptor (TCR) signaling pathway.[\[1\]](#)[\[5\]](#) Its high selectivity and reduced off-target effects make it a valuable tool for studying T-cell activation, differentiation, and function.[\[1\]](#)

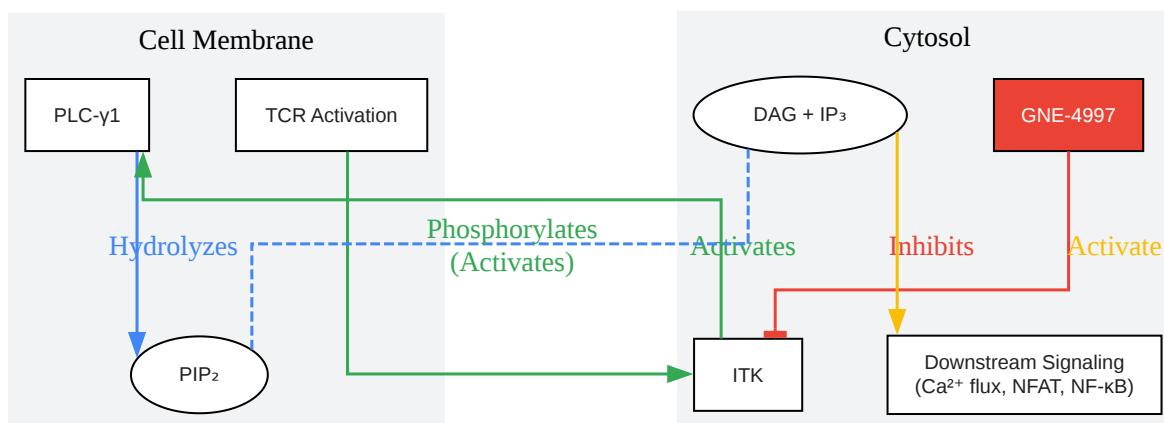
Physicochemical and Biological Properties

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₇ F ₂ N ₅ O ₃ S	[2] [5]
Molecular Weight	515.58 g/mol	[2] [5]
CAS Number	1705602-02-3	[1] [2]
Target	Interleukin-2-inducible T-cell kinase (ITK)	[1] [5]
Ki (ITK)	0.09 nM	[1] [5]
IC ₅₀	4 nM (inhibition of PLC-γ phosphorylation in Jurkat cells)	[1] [5]

Mechanism of Action: ITK Signaling Pathway

T-cell activation is initiated upon the engagement of the T-cell receptor (TCR) with an antigen-presenting cell. This triggers a signaling cascade, a key part of which is mediated by ITK. Activated ITK phosphorylates and activates Phospholipase C-gamma 1 (PLC-γ1). PLC-γ1 then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into the second messengers diacylglycerol (DAG) and inositol trisphosphate (IP₃), leading to downstream signaling events that culminate in T-cell activation, proliferation, and cytokine release.

GNE-4997 exerts its inhibitory effect by binding to ITK, preventing the phosphorylation and subsequent activation of PLC-γ1. This effectively blocks the downstream signaling cascade.



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Caption: **GNE-4997** inhibits the ITK signaling pathway downstream of TCR activation.

Experimental Protocols

The following is a generalized protocol for assessing the potency of ITK inhibitors by measuring the inhibition of PLC-γ phosphorylation in Jurkat cells, based on standard methodologies. The specific details are derived from the characterization of **GNE-4997** as reported in the literature.

Key Experiment: Inhibition of PLC-γ Phosphorylation in Jurkat Cells

This assay quantifies the ability of **GNE-4997** to inhibit ITK-mediated phosphorylation of its direct substrate, PLC-γ, following T-cell receptor stimulation.

I. Cell Culture and Preparation

- **Cell Line:** Jurkat E6.1 cells are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 2 mM L-glutamine, and penicillin/streptomycin.
- **Preparation:** Cells are harvested, washed, and resuspended in serum-free media. Cell density is adjusted for the assay.

II. Compound Incubation and Cell Stimulation

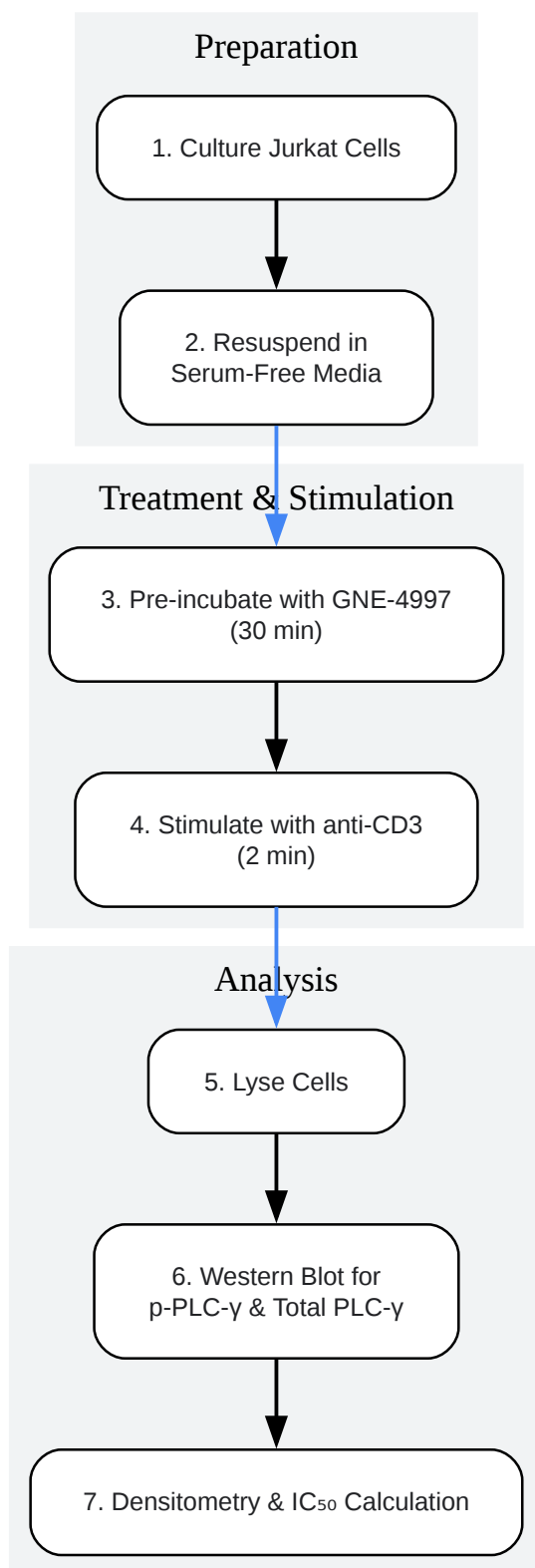
- Pre-incubation: Jurkat cells are pre-incubated with varying concentrations of **GNE-4997** (or DMSO as a vehicle control) for 30 minutes at 37°C.
- TCR Stimulation: T-cell receptor activation is induced, typically using anti-CD3 antibodies (e.g., clone OKT3), for 2 minutes at 37°C.

III. Lysis and Protein Analysis

- Cell Lysis: The stimulation is stopped by immediate cell lysis using ice-cold RIPA buffer containing protease and phosphatase inhibitors.
- Quantification: Total protein concentration in the lysates is determined using a BCA assay to ensure equal loading for subsequent analysis.
- Western Blotting:
 - Equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF membrane.
 - The membrane is blocked (e.g., with 5% BSA in TBST) and then probed with a primary antibody specific for phosphorylated PLC- γ (p-PLC- γ).
 - A horseradish peroxidase (HRP)-conjugated secondary antibody is used for detection via enhanced chemiluminescence (ECL).
 - The membrane is subsequently stripped and re-probed for total PLC- γ or a loading control (e.g., GAPDH) to normalize the data.

IV. Data Analysis

- Densitometry: The intensity of the protein bands is quantified using densitometry software.
- IC₅₀ Calculation: The ratio of p-PLC- γ to total PLC- γ (or loading control) is calculated. The percentage of inhibition at each **GNE-4997** concentration is determined relative to the vehicle control. An IC₅₀ value is then calculated by fitting the data to a four-parameter logistic curve.



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Caption: Workflow for determining the IC_{50} of **GNE-4997** in a Jurkat cell assay.

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